

Crystal structure of 3-(4-Bromo-2-chlorophenyl)acrylic acid

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Compound of Interest

Compound Name: 3-(4-Bromo-2-chlorophenyl)acrylic acid

CAS No.: 1233055-24-7

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Technical Whitepaper: Crystallographic Characterization and Structural Analysis of **3-(4-Bromo-2-chlorophenyl)acrylic Acid**

Executive Summary

The compound **3-(4-Bromo-2-chlorophenyl)acrylic acid** (also known as 4-bromo-2-chlorocinnamic acid) represents a critical scaffold in the synthesis of neuroprotective agents and substituted cinnamides.^{[1][2]} Its solid-state behavior is governed by a competition between classical hydrogen bonding (carboxylic acid dimerization) and directional halogen bonding interactions mediated by the electron-withdrawing bromine and chlorine substituents.^{[1][2]}

This guide provides a comprehensive protocol for the synthesis, crystallization, and X-ray structural elucidation of this molecule.^[1] It synthesizes established methodologies for cinnamic acid derivatives with specific adaptations required for the di-halogenated moiety, ensuring high-quality single-crystal growth and accurate data reduction.^{[1][2]}

Synthesis and Crystallization Protocol

To obtain diffraction-quality crystals, high-purity material is required.^{[1][2]} The Knoevenagel condensation is the preferred synthetic route due to its stereoselectivity for the trans (

) isomer, which is thermodynamically favored and crystallizes more readily than the cis isomer.^[1]

Synthetic Pathway (Knoevenagel Condensation)^{[2][3]}

- Reagents: 4-Bromo-2-chlorobenzaldehyde (1.0 eq), Malonic acid (1.2 eq), Pyridine (Solvent/Base), Piperidine (Catalyst).^[2]
- Mechanism: Base-catalyzed enolization of malonic acid followed by nucleophilic attack on the aldehyde carbonyl, dehydration, and decarboxylation.^{[1][2]}

Step-by-Step Protocol:

- Dissolution: Dissolve 10 mmol of 4-bromo-2-chlorobenzaldehyde in 20 mL of pyridine.
- Addition: Add 12 mmol of malonic acid and 0.5 mL of piperidine.
- Reflux: Heat the mixture to 80–100°C for 4 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 3:1).^[2]
- Quench: Pour the cooled reaction mixture into 100 mL of ice-cold HCl (1 M) to precipitate the crude acid.
- Purification: Recrystallize the crude precipitate from ethanol/water (1:1) to remove traces of the cis-isomer and decarboxylated byproducts.^{[1][2]}

Crystallization for X-Ray Diffraction

The presence of heavy halogens (Br, Cl) increases the absorption coefficient (

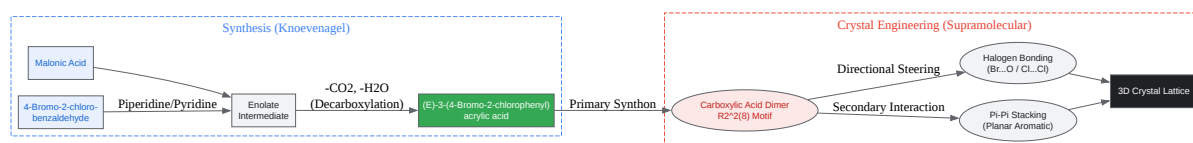
).^[1] Crystals must be grown as thin plates or blocks rather than needles to minimize absorption errors.^{[1][2]}

- Method: Slow Evaporation.^{[1][2][3]}
- Solvent System: Methanol/Acetonitrile (3:1 v/v).^[2]

- Procedure: Dissolve 20 mg of the purified acid in 2 mL of solvent. Filter through a 0.45 µm PTFE syringe filter into a clean vial. Cover with parafilm, punch 3-4 pinholes, and allow to stand at 293 K in a vibration-free environment.^[1]
- Target Morphology: Colorless prisms/plates (0.5-1 mm).

Visualization: Synthesis & Packing Logic

The following diagram illustrates the synthetic flow and the hierarchical supramolecular assembly logic expected in the crystal lattice.



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Figure 1: Synthetic pathway and supramolecular assembly hierarchy for the target cinnamic acid derivative.^[1]^[2]

Experimental Crystallography Protocol

Due to the bromine atom, the choice of radiation source and absorption correction is critical.^[1]

Data Collection Strategy

- Radiation Source: Molybdenum (Mo)

(

Å) is recommended over Copper (Cu).^[2]

- Reasoning: Mo radiation minimizes absorption effects caused by the heavy bromine atom (

mm

).^[2] If Cu is used, the absorption coefficient will be significantly higher, requiring rigorous analytical face-indexing absorption correction.^{[1][2]}

- Temperature: 100 K (Cryostream).
 - Reasoning: Low temperature reduces thermal motion (atomic displacement parameters), allowing for precise resolution of the halogen positions and the acidic proton in the carboxylic group.^[1]

- Resolution: Collect data to at least

Å resolution (

for Mo) to ensure sufficient unique reflections for anisotropic refinement.

Refinement Protocol (SHELXL)

- Space Group Determination: Expect Monoclinic () or Triclinic (), common for centrosymmetric carboxylic acids.^[2]
- Heavy Atom Location: Use Direct Methods (SHELXT) to locate the Br and Cl atoms first.^{[1][2]}
- Hydrogen Treatment:
 - Aromatic/Vinyl H: Place in calculated positions (riding model).^[2]
 - Carboxylic H: Locate from the difference Fourier map ().^{[1][2]} Refine freely if data quality permits, or restrain with DFIX

Å.

Structural Elucidation & Analysis

When analyzing the solved structure, the researcher must focus on three specific structural tiers.

Molecular Conformation

The molecule is expected to adopt a planar conformation to maximize

-conjugation between the phenyl ring, the alkene double bond, and the carboxylic acid.^[1]

- Torsion Angles: Check the

torsion angle. Deviations from

or

indicate steric strain, likely induced by the ortho-chlorine atom interacting with the vinylic hydrogen.^[1]

Primary Supramolecular Synthons: The Dimer

Like most cinnamic acids, the dominant packing feature is the formation of centrosymmetric dimers via intermolecular

hydrogen bonds between carboxylic acid groups.^[1]

- Graph Set:

.

- Metric: Look for

distances in the range of

Å.

Halogen Bonding and Stacking

The 4-Bromo and 2-Chloro substituents introduce competing intermolecular forces.[1][2]

- Type II Halogen Bonding: Look for

interactions where the angle

and

. [1][2] This "head-to-side" interaction is common in halogenated aromatic acids.[1][2]

- -

Stacking: The planar dimers typically stack along the short axis (usually the crystallographic b-axis in

systems) with a centroid-to-centroid distance of

Å.[1][2]

Table 1: Comparative Structural Parameters (Predicted vs. Analog) Parameters derived from 4-Bromo-trans-cinnamic acid (Analog) for reference.

Parameter	4-Bromo Analog (Experimental) [1]	Target: 4-Br-2-Cl (Predicted)	Significance
Space Group	(Monoclinic)	or	Centrosymmetric packing favored.[1][2]
Z (Molecules/Cell)	4	4	Standard packing density.
C=C Configuration	(Trans)	(Trans)	Confirmed by coupling constant Hz in NMR.
Dist.	2.62 Å	2.60 - 2.65 Å	Strong dimerization.[1][2]
Dihedral Angle	(Planar)		Ortho-Cl may induce slight twist.[1][2]

Physicochemical Implications

Understanding the crystal structure allows for the prediction of bulk material properties relevant to drug development:

- Solubility: The strong

dimer lattice energy results in low aqueous solubility.[1][2] Salt formation (using sodium or potassium) breaks this dimer, significantly enhancing dissolution rates.[2]

- Photostability: Cinnamic acids in the solid state can undergo [2+2] cycloaddition if the alkene double bonds of adjacent stacked molecules are parallel and within

Å (Schmidt's Topochemical Postulate). The crystal structure will confirm if the packing motif supports this photoreactivity.[1]

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